

biosynthesis of dammarane-type triterpenoids in plants

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An In-depth Technical Guide to the Biosynthesis of Dammarane-Type Triterpenoids in Plants

For Researchers, Scientists, and Drug Development Professionals

Introduction

Dammarane-type triterpenoids are a class of tetracyclic triterpenes that form the structural backbone of various bioactive saponins, most notably the ginsenosides found in plants of the Panax genus (ginseng).[1][2][3] These compounds have garnered significant interest in the pharmaceutical and drug development sectors due to their wide range of pharmacological activities, including anti-cancer, anti-inflammatory, and neuroprotective effects.[4][5] This guide provides a comprehensive overview of the core biosynthetic pathway of dammarane-type triterpenoids in plants, details key enzymatic steps, summarizes quantitative data, and presents detailed experimental protocols relevant to their study and production.

The Core Biosynthetic Pathway

The biosynthesis of dammarane-type triterpenoids originates from the ubiquitous isoprenoid pathway, which produces the universal C5 precursors, isopentenyl diphosphate (IPP) and dimethylallyl diphosphate (DMAPP).[6] In plants, these precursors are primarily synthesized through the mevalonate (MVA) pathway in the cytoplasm.[6] The pathway proceeds through the formation of farnesyl diphosphate (FPP), followed by the head-to-head condensation of two



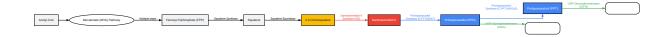


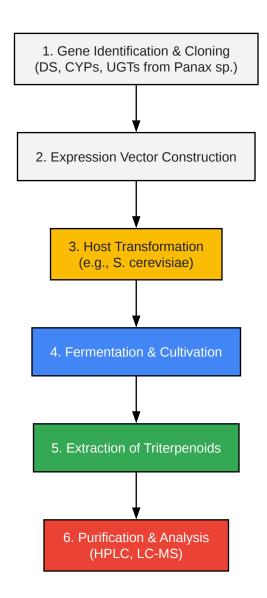


FPP molecules to form the C30 precursor, squalene. Squalene then undergoes epoxidation to form 2,3-oxidosqualene, a critical branch point in triterpenoid biosynthesis.[7][8]

The defining step in the formation of the dammarane skeleton is the cyclization of 2,3-oxidosqualene, catalyzed by the enzyme dammarenediol-II synthase (DS).[2][8][9][10] This enzyme directs the cyclization to form the tetracyclic dammarane core, yielding dammarenediol-II.[2][9][10] From this central precursor, a series of oxidative modifications, primarily catalyzed by cytochrome P450 monooxygenases (CYPs), and subsequent glycosylations by UDP-glycosyltransferases (UGTs), lead to the vast diversity of dammarane-type saponins.[7][11]







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